

Stability of 3,6-Dichloro-4-isopropylpyridazine under different conditions

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Compound of Interest

Compound Name: 3,6-Dichloro-4-isopropylpyridazine

Cat. No.: B2964682

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Technical Support Center: 3,6-Dichloro-4-isopropylpyridazine

Welcome to the dedicated support center for **3,6-Dichloro-4-isopropylpyridazine**. As a key intermediate in the synthesis of APIs like Resmetirom, understanding its stability and handling characteristics is paramount to ensuring the success and reproducibility of your research.[\[1\]](#)[\[2\]](#) This guide is designed for researchers, scientists, and drug development professionals, providing in-depth troubleshooting advice and frequently asked questions to address challenges you may encounter during your experiments.

Section 1: Frequently Asked Questions (FAQs)

This section addresses common queries regarding the handling, storage, and fundamental properties of **3,6-Dichloro-4-isopropylpyridazine**.

Q1: What are the recommended long-term storage conditions for **3,6-Dichloro-4-isopropylpyridazine**?

A1: For optimal long-term stability, **3,6-Dichloro-4-isopropylpyridazine** should be stored in a tightly sealed container in a dry environment.[\[3\]](#) Recommended storage temperatures vary by supplier, but a consensus points towards refrigerated or frozen conditions, typically ranging from -20°C to 8°C.[\[4\]](#)[\[5\]](#) It is crucial to protect the compound from moisture.[\[3\]](#)[\[4\]](#)

Q2: How should I handle the compound upon receiving it and for routine use?

A2: **3,6-Dichloro-4-isopropylpyridazine** should be handled in a well-ventilated area, preferably a fume hood. Personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.^[6] Avoid inhalation of dust or vapors and prevent contact with skin and eyes.^[6] For routine use, allow the container to warm to room temperature before opening to prevent condensation of atmospheric moisture, which can lead to hydrolysis.

Q3: What are the known incompatibilities of **3,6-Dichloro-4-isopropylpyridazine**?

A3: The compound is incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.^[3] Contact with these substances should be avoided to prevent vigorous and potentially hazardous reactions. The presence of two chlorine atoms on the electron-deficient pyridazine ring makes it susceptible to nucleophilic substitution.^{[7][8]}

Q4: What is the appearance and typical purity of this compound?

A4: **3,6-Dichloro-4-isopropylpyridazine** is typically a yellow liquid or a light-yellow powder.^[6] Commercially available grades usually have a purity of 96% or higher.^[4]

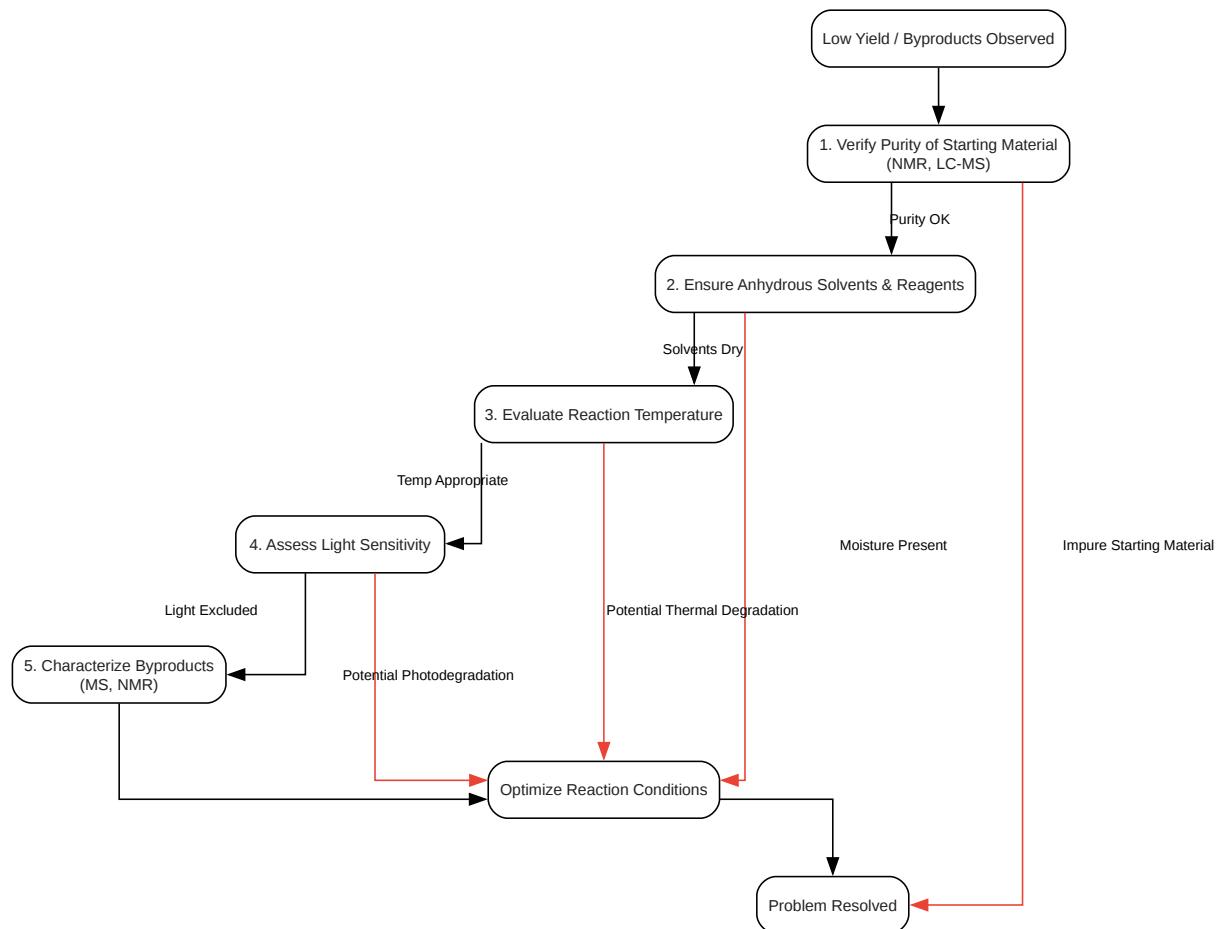
Section 2: Troubleshooting Guides

This section provides structured guidance for identifying and resolving common experimental issues related to the stability of **3,6-Dichloro-4-isopropylpyridazine**.

Guide 1: Investigating Unexpected Reaction Byproducts or Low Yield

Issue: My reaction involving **3,6-Dichloro-4-isopropylpyridazine** is giving unexpected byproducts or a lower than expected yield of the desired product. I suspect the starting material may be degrading.

Causality: The pyridazine ring is electron-deficient, making the chlorine atoms susceptible to nucleophilic attack.^{[8][9]} Trace amounts of nucleophiles (e.g., water, amines, alcohols) in your reaction mixture or solvents can lead to the formation of substituted pyridazine byproducts. Thermal stress or photochemical degradation could also be contributing factors.

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Caption: Troubleshooting workflow for low yield or byproducts.

Protocol 1: Purity Verification of **3,6-Dichloro-4-isopropylpyridazine**

- Sample Preparation: Dissolve a small amount of your **3,6-Dichloro-4-isopropylpyridazine** stock in a suitable deuterated solvent (e.g., CDCl_3).
- ^1H NMR Analysis: Acquire a proton NMR spectrum. Look for the characteristic peaks of the isopropyl group and the pyridazine ring proton. Compare the integration with any impurity peaks.
- LC-MS Analysis: Prepare a dilute solution in a suitable solvent (e.g., acetonitrile). Run an LC-MS analysis to check for the presence of multiple components. The expected molecular weight is approximately 191.06 g/mol .[\[4\]](#)[\[10\]](#)

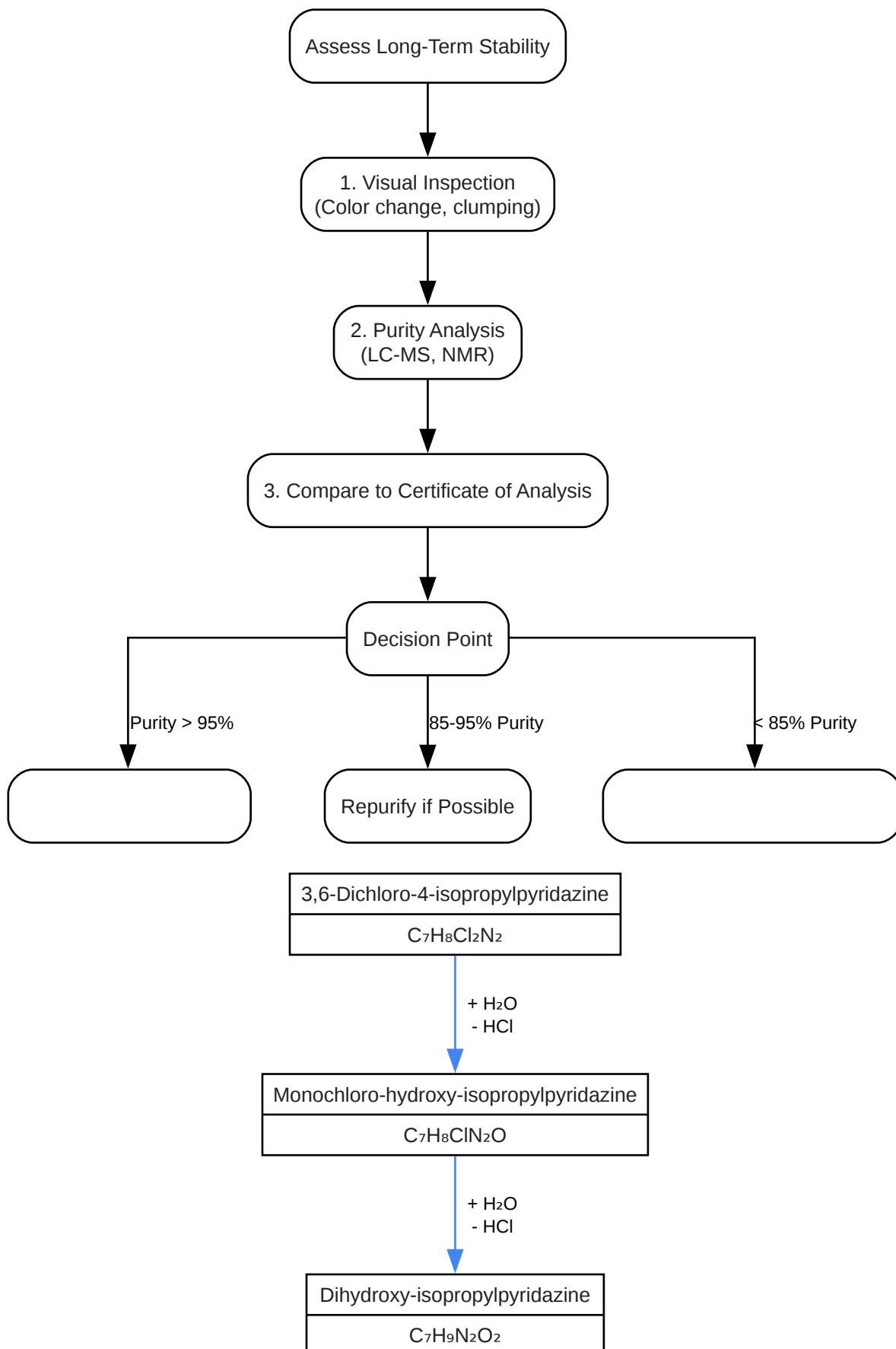
Protocol 2: Small-Scale Stability Test Under Reaction Conditions

- Setup: In separate, sealed vials, dissolve a known amount of **3,6-Dichloro-4-isopropylpyridazine** in the reaction solvent.
- Test Conditions:
 - Control: Vial at room temperature, protected from light.
 - Thermal Stress: Vial at your reaction temperature.
 - Moisture Challenge: Vial with a deliberate addition of a small amount of water.
 - Light Exposure: Vial exposed to ambient lab light or a specific wavelength if a photochemical reaction is suspected.
- Analysis: After a set time (e.g., the duration of your reaction), analyze the contents of each vial by LC-MS or TLC to assess for degradation.

Guide 2: Assessing Long-Term Storage Stability

Issue: I have been storing **3,6-Dichloro-4-isopropylpyridazine** for an extended period, and I am unsure of its current purity and viability for use in a critical synthesis.

Causality: Over time, even under recommended storage conditions, slow degradation can occur, especially if the container seal has been compromised, allowing moisture ingress.[3]



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Caption: Potential hydrolytic degradation pathway.

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